Cisapride Monohydrate in DMSO: Technical Support Center

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Compound of Interest		
Compound Name:	Cisapride monohydrate	
Cat. No.:	B1198533	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Cisapride monohydrate** when using Dimethyl Sulfoxide (DMSO) as a solvent.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Cisapride monohydrate** in DMSO?

A1: **Cisapride monohydrate** exhibits good solubility in DMSO. Quantitative data from various sources are summarized below. It is often recommended to use a newly opened container of DMSO, as it is hygroscopic and absorbed water can affect solubility.[1]

Q2: How should I prepare a stock solution of **Cisapride monohydrate** in DMSO?

A2: To prepare a stock solution, weigh the desired amount of **Cisapride monohydrate** powder and add the calculated volume of pure DMSO. To aid dissolution, you can use methods such as vortexing, gentle heating, or sonication.[1] For a detailed step-by-step guide, please refer to the Experimental Protocols section.

Q3: What are the recommended storage conditions for a **Cisapride monohydrate** DMSO stock solution?

A3: Proper storage is crucial to maintain the stability and efficacy of your stock solution. Aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade



the compound.[2]

Q4: I see precipitation in my DMSO stock solution after storage or when diluting it into an aqueous buffer. What should I do?

A4: Precipitation can occur for several reasons, including improper storage or low solubility in the final aqueous medium. Please refer to the Troubleshooting Guide for a step-by-step approach to resolving this issue. Gentle warming and sonication can often help redissolve the compound.[1]

Q5: What is the primary mechanism of action for Cisapride?

A5: Cisapride functions as a gastroprokinetic agent by acting as a selective serotonin 5-HT₄ receptor agonist.[3][4] This action indirectly stimulates the release of acetylcholine in the enteric nervous system, which in turn enhances gastrointestinal motility.[3][4][5]

Data Summary Tables

Table 1: Solubility of Cisapride Monohydrate in DMSO

Solubility Value	Notes	Source
≥ 23.3 mg/mL	-	[6][7]
100 mg/mL (214.62 mM)	May require ultrasonic assistance.	[1]

Table 2: Recommended Storage and Stability of DMSO Stock Solutions

Storage Temperature	Recommended Duration	Key Recommendations	Source
-20°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[1]
-80°C	Up to 2 years	Preferred for long- term storage.	[1]



Note: A more conservative source suggests storage for 1 month at -20°C and 6 months at -80°C.[2] For critical experiments, it is advisable to use freshly prepared solutions or re-validate older stock.

Experimental Protocols

Protocol: Preparation of a 10 mM Cisapride Monohydrate Stock Solution in DMSO

Materials:

- Cisapride monohydrate (MW: 483.97 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- Calculation:
 - To prepare 1 mL of a 10 mM stock solution, you need 4.84 mg of Cisapride monohydrate.
 - Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - 0.001 L x 0.010 mol/L x 483.97 g/mol = 0.00484 g = 4.84 mg
- Weighing:
 - Tare a sterile microcentrifuge tube on the analytical balance.



- Carefully weigh 4.84 mg of **Cisapride monohydrate** powder directly into the tube.
- Dissolution:
 - Add 1 mL of pure DMSO to the tube containing the powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - If dissolution is slow, you may sonicate the tube in a water bath for 5-10 minutes.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile tubes.
 - Label the tubes clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C or -80°C as recommended in Table 2.

Dilution to Working Concentration:

For cell-based assays, stock solutions in DMSO are typically diluted in a culture medium. Ensure the final concentration of DMSO is non-toxic to the cells, generally below 0.5%.[2] For animal studies, the final DMSO concentration should be kept low, preferably 2% or less, to minimize toxicity.[2]

Troubleshooting & Visual Guides

This section provides diagrams to visualize key processes and a troubleshooting guide for common issues.

Troubleshooting Solubility Issues

// Stock Solution Path warm_sonicate_stock [label="Gently warm (37°C) and/or sonicate."]; dissolved_stock [label="Precipitate Dissolves", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"]; not dissolved stock [label="Precipitate Persists"];



check_stock -> warm_sonicate_stock; warm_sonicate_stock -> dissolved_stock [label="Yes"]; warm_sonicate_stock -> not_dissolved_stock [label="No"];

prepare_fresh_stock [label="Consider preparing a fresh stock solution.\nEnsure DMSO is anhydrous."]; not_dissolved_stock -> prepare_fresh_stock;

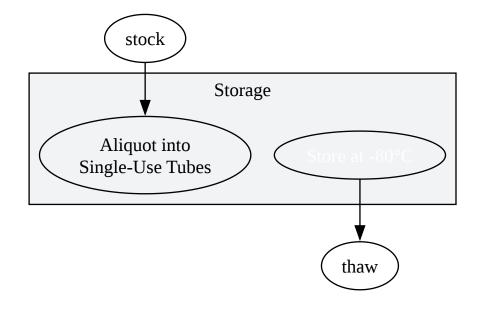
// Working Solution Path check_concentration [label="Is the final compound concentration\nexceeding its aqueous solubility?"]; warm_sonicate_working [label="Gently warm and vortex the working solution."]; dissolved_working [label="Precipitate Dissolves", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"]; not_dissolved_working [label="Precipitate Persists"];

check_working -> check_concentration; check_concentration -> warm_sonicate_working [label="No"]; warm_sonicate_working -> dissolved_working [label="Yes"]; warm_sonicate_working -> not_dissolved_working [label="No"];

lower_concentration [label="Lower the final concentration or\nuse a co-solvent (e.g., PEG300, Tween-80)."]; check_concentration -> lower_concentration [label="Yes"]; not_dissolved_working -> lower_concentration; } }

Caption: Troubleshooting decision tree for solubility issues.

Experimental Workflow: From Powder to Working Solution

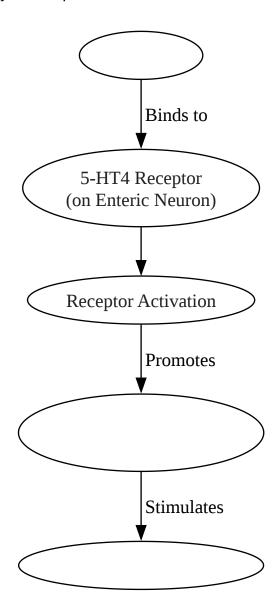




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Caption: Workflow for preparing and storing Cisapride solutions.

Simplified Signaling Pathway of Cisapride



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Caption: Simplified mechanism of action for Cisapride.



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